

# toxicological profile of tolclofos-methyl metabolites

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## Compound Focus: Tolclofos-methyl

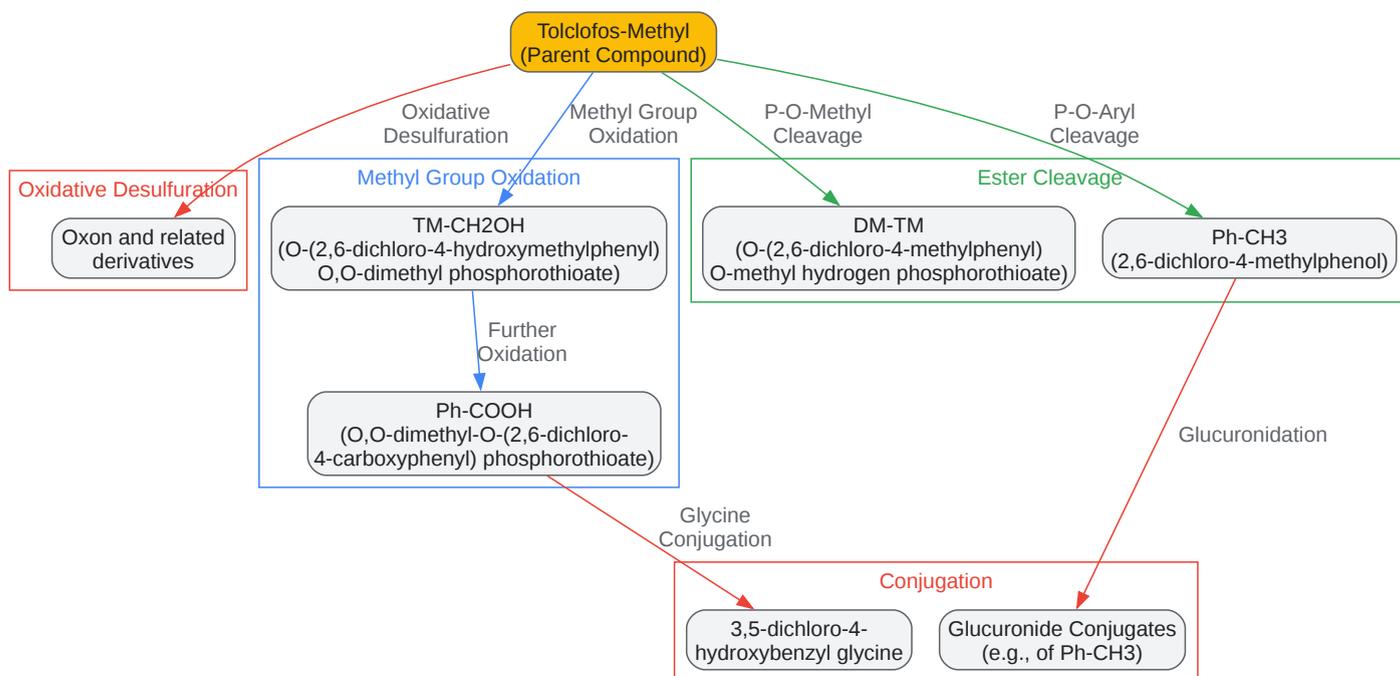
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## Metabolic Pathways and Identified Metabolites

The metabolism of **tolclofos-methyl** in animals involves several key biotransformation pathways. The diagram below summarizes the primary metabolic reactions and the major metabolites identified in rats and mice.



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### Primary metabolic pathways of *tolclofos-methyl* in animals

The major biotransformation reactions include [1]:

- **Oxidative desulfuration** to oxon and related derivatives.
- **Oxidation of the 4-methyl group** to form alcohols (TM-CH<sub>2</sub>OH) and acids (Ph-COOH).
- **Cleavage of P-O-aryl and P-O-methyl linkages**, resulting in metabolites like DM-TM and 2,6-dichloro-4-methylphenol (Ph-CH<sub>3</sub>).
- **Conjugation** of the resultant acids and phenols with glucuronic acid or glycine.

## Quantitative Data on Metabolite Formation

The following tables summarize quantitative findings from animal studies on excretion and tissue distribution of **tolclofos-methyl** and its metabolites.

**Table 1: Excretion of Radioactive Residues in Animals after a Single Oral Dose (5 mg/kg) of [<sup>14</sup>C]-Tolclofos-methyl [1]**

| Species              | Sex   | Urine (0-7 days) | Feces (0-7 days) | Expired Air (<1%) | Total Recovery |
|----------------------|-------|------------------|------------------|-------------------|----------------|
| Mouse (ICR)          | M & F | 69-76%           | 4-6%             | <1%               | >99%           |
| Rat (Sprague-Dawley) | M & F | 85-91%           | 9-20%            | <0.1%             | >99%           |

**Table 2: Major Metabolites Identified in Rat Excreta and Tissues [1]**

| Metabolite/Compound   | Abbreviation          | Approximate Proportion in Urine | Key Matrices Where Detected |
|---|-----------------------|---------------------------------|-----------------------------|
| O-methyl O-hydrogen O-(2,6-dichloro-4-methylphenyl) phosphorothioate        | DM-TM                 | 10-26%                          | Tissues, Excreta            |
| O-methyl O-hydrogen O-(2,6-dichloro-4-hydroxymethylphenyl) phosphorothioate | TM-CH <sub>2</sub> OH | 12-25%                          | Tissues, Excreta, Bile      |
| O-methyl O-hydrogen O-(2,6-dichloro-4-carboxyphenyl) phosphorothioate       | Ph-COOH               | 11-35%                          | Tissues, Excreta            |
| 2,6-dichloro-4-methylphenol   | Ph-CH <sub>3</sub>    | 12-44%                          | Excreta                     |
| 3,5-dichloro-4-hydroxybenzyl glycine  | -                     | 13% (Mouse)                     | Mouse Urine                 |

## Detailed Experimental Protocols

The foundational data on **tolclofos-methyl**'s metabolism and toxicology were generated using the following key experimental methodologies.

### 1. Absorption, Distribution, and Excretion Studies [1]

- **Test System:** Sprague-Dawley rats and ICR mice (ages 6-8 weeks).
- **Dosing:** Single oral dose of 5 mg/kg body weight of [<sup>14</sup>C]-**tolclofos-methyl**, radiolabeled either on the 4-methyl group or uniformly on the phenyl ring. The compound was dissolved in corn oil. One rat group received a high dose of 200 mg/kg. Another group was pre-treated for 14 days with unlabeled compound (5 mg/kg/day) before the radioactive dose.
- **Sample Collection:** Urine, feces, and expired air were collected for up to 7 days post-administration. In some studies, bile was collected from cannulated rats.
- **Analysis:** Total radiocarbon in excreta and expired air was measured. Tissues (liver, kidney, blood) were analyzed for radioactive residues at various time points. Whole-body autoradiography was performed on rats.

### 2. Metabolite Identification and Biotransformation Studies [1]

- **Sample Preparation:** Metabolites were isolated from urine, feces, bile, and tissue homogenates using chromatographic techniques.
- **Identification:** Metabolites were identified primarily by co-chromatography with authentic synthesized standards and/or spectroanalysis (the specific spectroscopic methods are not detailed in the provided reports).

## Toxicological Evaluation and Current Data Gaps

The toxicological profile of the parent compound, **tolclofos-methyl**, has been established, with an **Acceptable Daily Intake (ADI) of 0.064 mg/kg body weight per day** and no need for an Acute Reference Dose (ARfD) set by the JMPR [1] [2].

However, a complete toxicological evaluation of its metabolites remains a work in progress. The European Food Safety Authority (EFSA) has noted several critical data gaps [2]:

- The toxicological properties of metabolites **Ph-CH3** and **TM-CH2OH** (prominent in leafy crops) require further investigation.

- The toxicological relevance of metabolite **Ph-COOH**, a significant residue in animal commodities, must be confirmed.
- The residue definition for risk assessment in food of animal origin is currently considered **tentative** due to the lack of specific toxicological studies on Ph-COOH.

EFSA suggests that the toxicological endpoints of the parent compound are likely sufficient to cover the toxicity of its metabolites, but this must be finalized during the ongoing renewal of the approval process [2].

## Conclusion

In summary, while the metabolic pathways of **tolclofos-methyl** are well-documented in animal studies, the definitive toxicological profiles of its major metabolites remain an active area of regulatory investigation. Future research, particularly addressing the data gaps highlighted by EFSA regarding metabolites Ph-CH<sub>3</sub>, TM-CH<sub>2</sub>OH, and Ph-COOH, is essential for a comprehensive safety assessment.

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## References

1. 887. Tolclofos-methyl (Pesticide residues in food [inchem.org])
2. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]

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